Comprehensive Spectroscopic and Synthetic Profiling of 4-Methylhept-6-yn-2-one

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Methylhept-6-yn-2-one*
CAS No.:	*147120-42-1*
Cat. No.:	*B141315*

Get Quote

A Technical Guide to NMR, IR, and MS Characterization for Advanced Intermediates

Executive Summary

4-Methylhept-6-yn-2-one (CAS: 147120-42-1) is a highly specialized bifunctional aliphatic compound featuring both a terminal alkyne and a methyl ketone, separated by a chiral stereocenter[1]. With a molecular weight of 124.18 g/mol , this molecule serves as a critical synthetic intermediate. Most notably, it is utilized as a precursor in the synthesis of alkyl-substituted enol lactones, which function as mechanism-based suicide inhibitors for human neutrophil elastase (HLE)—a primary target in the treatment of inflammatory diseases such as emphysema and cystic fibrosis[2][3].

This whitepaper provides an authoritative breakdown of the optimal synthetic route to **4-methylhept-6-yn-2-one** and a comprehensive analysis of its spectroscopic signatures (NMR, IR, and MS).

Synthetic Methodology: The Eschenmoser-Tanabe Route

Synthesizing an alkynyl ketone with a precise 1,5-relationship between the carbonyl and the alkyne is notoriously difficult using standard enolate alkylation due to competing side reactions (e.g., polyalkylation or alkyne isomerization). To bypass these issues, the Eschenmoser-Tanabe fragmentation is the preferred methodology[3][4]. This reaction leverages the cleavage of an α,β-epoxyketone to yield the target alkyne and ketone with absolute regiocontrol.

Step-by-Step Protocol

The following protocol outlines a self-validating system for synthesizing **4-methylhept-6-yn-2-one** from 3,5-dimethylcyclohex-2-en-1-one.

Phase 1: Epoxidation

- Preparation: Dissolve 10.0 mmol of 3,5-dimethylcyclohex-2-en-1-one in 20 mL of methanol. Cool to 0 °C in an ice bath.
- Oxidation: Add 3.0 mL of 30% aqueous H_2O_2 dropwise, followed by the slow addition of 1.0 mL of 6M NaOH[4].
- Self-Validation (Monitoring): Stir for 2 hours at 0 °C. Monitor via TLC (hexane/EtOAc 4:1). The reaction is complete when the UV-active enone spot disappears, replaced by a UV-inactive, $KMnO_4$-stainable epoxide spot. Furthermore, IR spectroscopy of an aliquot will show the loss of the conjugated C=O stretch at ~1670 cm^{-1} and the appearance of a saturated C=O stretch at ~1715 cm^{-1}.
- Workup: Quench with saturated aqueous $Na_2S_2O_3$. Extract with diethyl ether (3 × 20 mL), wash with brine, dry over $MgSO_4$, and concentrate to yield 2,3-epoxy-3,5-dimethylcyclohexan-1-one.

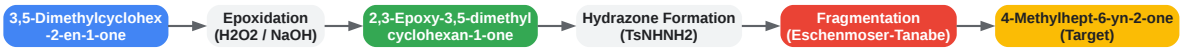
Phase 2: Hydrazone Formation and Fragmentation

- Reagent Addition: Dissolve the crude epoxyketone in 25 mL of a 1:1 mixture of CH_2Cl_2 and glacial acetic acid. Add 1.05 equivalents of p-toluenesulfonylhydrazide ($TsNHNH_2$) at room temperature[4].
- Fragmentation: Stir for 12–16 hours. The initial hydrazone formation is followed by spontaneous fragmentation. Causality Note: The acidic environment catalyzes the proton

© 2026 BenchChem. All rights reserved.

transfer required to break the C-C bond of the epoxide, driven thermodynamically by the expulsion of nitrogen gas (N_2) and p-toluenesulfinic acid.

- Workup & Purification: Dilute with water, extract with CH_2Cl_2, and wash with saturated $NaHCO_3$ to neutralize the acetic acid. Purify via silica gel flash chromatography (pentane/diethyl ether gradient). Caution: The product is highly volatile; rotary evaporation must be performed carefully (>100 mbar at 30 °C).



Click to download full resolution via product page

*Workflow for the synthesis of **4-methylhept-6-yn-2-one** via Eschenmoser-Tanabe fragmentation.*

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR)

The NMR spectra of **4-methylhept-6-yn-2-one** are defined by the presence of the C4 chiral center. Causality Note: Because C4 is asymmetric, the adjacent methylene protons at C3 and C5 are diastereotopic. They are magnetically inequivalent and couple to each other as well as to adjacent methine/alkyne protons, resulting in complex ABX spin systems rather than simple, first-order doublets or triplets.

Table 1: ^1H NMR Data (400 MHz, $CDCl_3$)

© 2026 BenchChem. All rights reserved.

Position	Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling (J, Hz)	Assignment
C1	**2.15**	**Singlet (s)**	**3H**	**-**	**Methyl ketone (CH_3-C=O)**
C3	2.35 - 2.45	Multiplet (m)	2H	Diastereotopic	-CH_2- adjacent to C=O
C4	2.10 - 2.20	Multiplet (m)	1H	Complex	Chiral methine (-CH-)
C5	2.10 - 2.25	Multiplet (m)	2H	Diastereotopic	Propargylic -CH_2-
C7	1.95	Triplet (t)	1H	2.6	Terminal alkyne (≡C-H)

| C4-CH_3| 0.98 | Doublet (d) | 3H | 6.5 | Secondary methyl branch |

Table 2: ^{13}C NMR Data (100 MHz, $CDCl_3$)

© 2026 BenchChem. All rights reserved.

Position	Chemical Shift (δ, ppm)	Type	Assignment
C2	**208.5**	**Cq**	**Ketone Carbonyl (C=O)**
C6	82.0	Cq	Internal Alkyne Carbon (C≡)
C7	70.5	CH	Terminal Alkyne Carbon (≡CH)
C3	50.2	CH_2	Methylene alpha to ketone
C1	30.5	CH_3	Methyl alpha to ketone
C4	28.4	CH	Chiral methine
C5	25.1	CH_2	Propargylic methylene

| C4-CH_3| 19.8 | CH_3 | Secondary methyl branch |

Infrared Spectroscopy (IR)

IR spectroscopy is the most rapid method for validating the integrity of the orthogonal functional groups. The terminal alkyne provides a highly diagnostic, sharp peak at ~3305 cm^{-1}, which is easily distinguished from the broad bands typically associated with O-H or N-H stretches.

Table 3: IR Spectral Data

© 2026 BenchChem. All rights reserved.

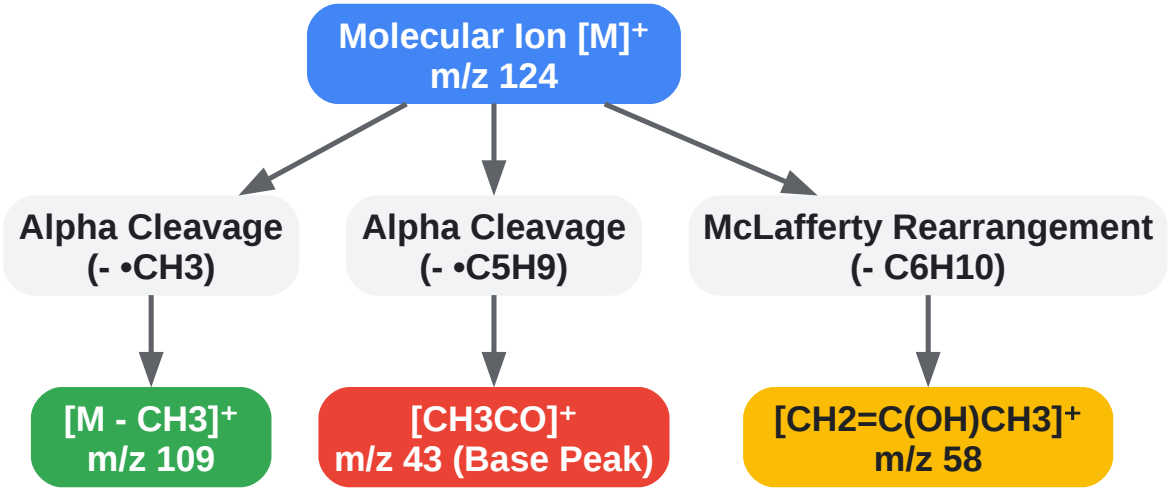
Wavenumber (cm^{-1})	Intensity	Functional Group	Assignment
3305	**Strong, Sharp**	**Terminal Alkyne**	**≡C-H stretch**
2960, 2930, 2875	Medium	Aliphatic backbone	C-H stretch
2115	Weak	Alkyne	C≡C stretch
1715	Strong, Sharp	Unconjugated Ketone	C=O stretch
1360	Medium	Methyl ketone	C-H bend

| 630 | Broad, Strong | Terminal Alkyne | ≡C-H bend |

Mass Spectrometry (EI-MS, 70 eV)

The electron ionization mass spectrum of **4-methylhept-6-yn-2-one** reveals a predictable set of fragmentation pathways driven by the relative stability of the resulting cations. The molecular ion ($[M]^+$) is observed at m/z 124. Because the ketone possesses a gamma-hydrogen at the C4 position, the molecule undergoes a characteristic McLafferty rearrangement, yielding an enol radical cation at m/z 58.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

*Principal mass spectrometry fragmentation pathways for **4-methylhept-6-yn-2-one**.*

© 2026 BenchChem. All rights reserved.

Table 4: Mass Spectrometry Fragmentation Data

m/z	Relative Abundance	Ion Type	Assignment / Fragmentation Pathway
124	**5 - 10%**	**$[M]^+$**	**Molecular Ion ($C_9H_{12}O$)**
109	15 - 20%	$[M - CH_3]^+$	Alpha cleavage (loss of C1 methyl radical)
85	30 - 40%	$[M - C_3H_3]^+$	Loss of propargyl radical ($\bullet CH_2C{\equiv}CH$)
58	40 - 50%	$[C_3H_6O]^{+\bullet}$	McLafferty rearrangement (acetone enol radical cation)

| 43 | 100% | $[CH_3CO]^+$ | Alpha cleavage (acetyl cation, Base Peak) |

Analytical Best Practices & Troubleshooting

- Sample Preparation for NMR: Always use high-purity $CDCl_3$ stored over silver foil or basic alumina. Trace DCl in degraded chloroform can catalyze the Markovnikov hydration of the terminal alkyne, converting your target molecule into an unwanted 2,6-heptanedione derivative.

- Handling & Storage: Due to its low molecular weight, **4-methylhept-6-yn-2-one** is highly volatile. Store neat under an inert argon atmosphere at -20 °C to prevent slow oxidation or cross-polymerization of the terminal alkyne.

References

- Dai, W., & Katzenellenbogen, J. A. (1993). "New approaches to the synthesis of alkyl-substituted enol lactone systems, inhibitors of the serine protease elastase". Source: The Journal of Organic Chemistry, 58(7), 1900–1908. URL:[Link]

© 2026 BenchChem. All rights reserved.

- Eschenmoser, A., et al. (1971). "Eschenmoser fragmentation mechanism and applications". Source: ChemEurope Encyclopedia / Helvetica Chimica Acta. URL:[Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. guidechem.com [guidechem.com]
- 2. 4-甲基-6-庚炔-2-酮 - CAS号 147120-42-1 - 摩熵化学 [molaid.com]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Eschenmoser_fragmentation [chemeurope.com]
- To cite this document: BenchChem. [Comprehensive Spectroscopic and Synthetic Profiling of 4-Methylhept-6-yn-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b141315/docs#comprehensive-spectroscopic-and-synthetic-profiling-of-4-methylhept-6-yn-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.